

Essential Safety and Logistical Information for Handling 9-Bromo-1-nonanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Bromo-1-nonanol

Cat. No.: B138564

[Get Quote](#)

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides critical safety protocols, operational guidance, and disposal plans for the handling of **9-Bromo-1-nonanol** (CAS No: 55362-80-6). Adherence to these procedures is mandatory to ensure personal safety and minimize environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

9-Bromo-1-nonanol is classified as a hazardous substance. It is crucial to be aware of its potential effects and to use the appropriate personal protective equipment (PPE) to mitigate risks.

Hazard Classifications:

- Causes skin irritation (H315)[1][2]
- Causes serious eye irritation (H319)[1][2]
- May cause respiratory irritation (H335)[1][2]
- Suspected of causing genetic defects (H341)[3][4]

Signal Word: Warning[1][2]

A comprehensive summary of the physical and chemical properties of **9-Bromo-1-nonanol** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₉ H ₁₉ BrO
Molecular Weight	223.15 g/mol [1][2]
Appearance	White to light yellow powder or solid[5]
Melting Point	33-35 °C (lit.)[1][5][6]
Boiling Point	125-126 °C at 2 mmHg (lit.)[1][5][6]
Flash Point	109 °C (228.2 °F) - closed cup[1]
Density	1.188 g/cm ³ [5]
Storage Temperature	Refrigerated (0-10°C) under an inert gas[4]

Operational Plan: Step-by-Step Handling Procedures

All handling of **9-Bromo-1-nonanol** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

2.1. Personal Protective Equipment (PPE) - Donning Sequence Before entering the designated handling area, it is mandatory to don the following PPE in the specified order:

- **Lab Coat:** A fully buttoned, long-sleeved lab coat made of a flame-resistant material (e.g., Nomex) or 100% cotton should be worn.
- **Safety Goggles:** Chemical splash goggles that conform to EN166 or ANSI Z87.1 standards are required. A face shield should be worn over the goggles if there is a risk of splashing.
- **Gloves:** Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn. Inspect gloves for any signs of damage before use. For prolonged contact, consider double-gloving. Ensure the gloves extend over the cuffs of the lab coat.

- Respiratory Protection: If working outside of a fume hood or if dust/aerosol generation is likely, a NIOSH-approved N95 dust mask or a respirator with an appropriate cartridge is required.^[1]

2.2. Handling Protocol

- Preparation: Ensure that a chemical spill kit is readily accessible. Designate a specific area within the fume hood for the handling of **9-Bromo-1-nonanol**.
- Weighing and Transferring: Conduct all weighing and transferring of the solid compound within the fume hood to minimize the risk of inhalation. Use a spatula for transfers to avoid creating dust.
- In Case of Contact:
 - Eyes: Immediately flush with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
 - Skin: Wash the affected area thoroughly with soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
 - Inhalation: Move to fresh air. If breathing is difficult, provide oxygen and seek medical attention.
 - Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

2.3. Personal Protective Equipment (PPE) - Doffing Sequence To prevent cross-contamination, remove PPE in the following order before leaving the laboratory:

- Gloves: Remove gloves using a glove-to-glove and skin-to-skin technique to avoid touching the outer contaminated surface.
- Face Shield/Goggles: Remove from the back of the head.
- Lab Coat: Remove by folding it inward on itself to contain any contaminants.
- Respirator: Remove by handling the straps.

- Hand Washing: Wash hands thoroughly with soap and water for at least 20 seconds.

Disposal Plan

Proper disposal of **9-Bromo-1-nonanol** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

3.1. Waste Segregation

- Solid Waste: All unused **9-Bromo-1-nonanol** and any contaminated solid materials (e.g., gloves, weigh boats, paper towels) must be collected in a designated, sealed, and clearly labeled hazardous waste container for halogenated organic waste.^{[7][8]}
- Liquid Waste: Any solutions containing **9-Bromo-1-nonanol** should be collected in a separate, labeled hazardous waste container specifically for halogenated organic liquids.^{[7][8][9]} Do not mix with non-halogenated waste.^[7]

3.2. Container Labeling and Storage

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**9-Bromo-1-nonanol**"), and the associated hazards (Irritant, Potential Mutagen).
- Waste containers should be kept closed except when adding waste and stored in a designated, well-ventilated, and secondary containment area away from incompatible materials.

3.3. Disposal Procedure

- Dispose of all waste containing **9-Bromo-1-nonanol** through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Do not dispose of this chemical down the drain or in regular trash.

Emergency Spill Protocol

In the event of a spill, follow these procedures immediately:

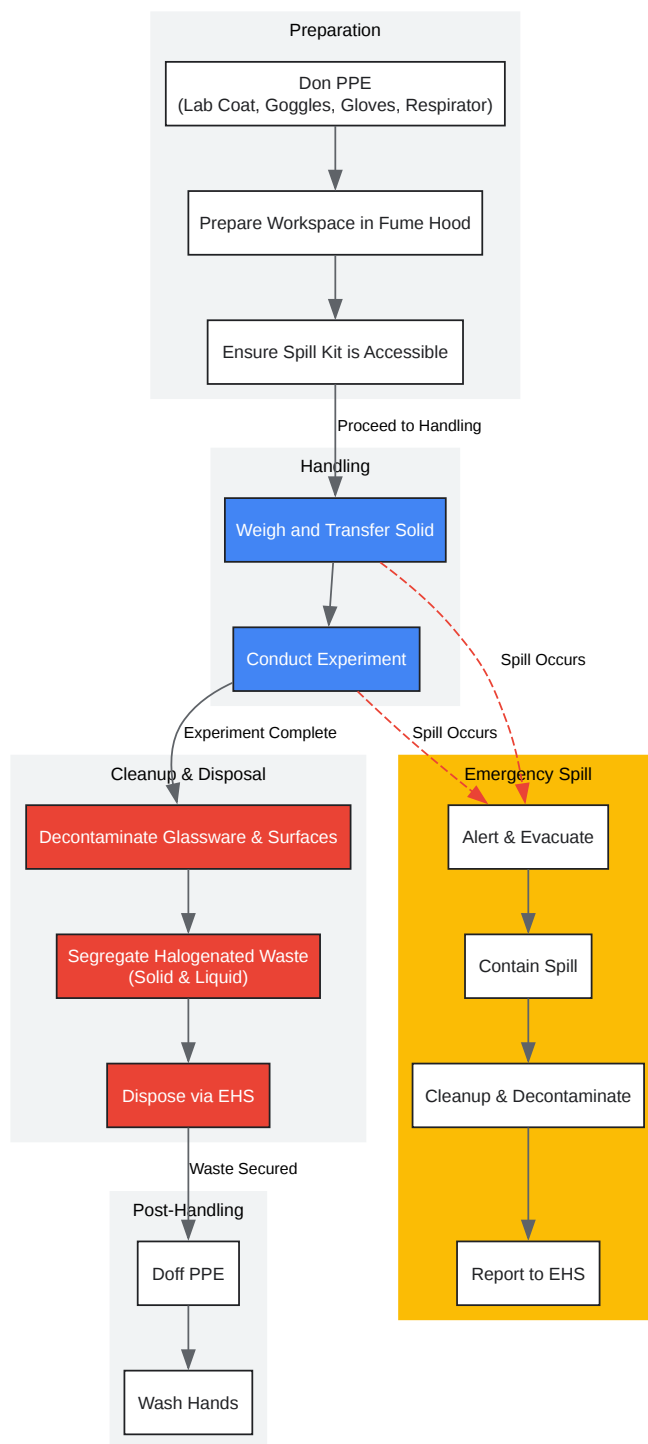
- Evacuate: Alert personnel in the immediate area and evacuate if necessary.

- Ventilate: Ensure the area is well-ventilated.
- Contain: For a small solid spill, carefully sweep up the material with a plastic dustpan and place it into a sealed, labeled container for hazardous waste disposal.[\[10\]](#)[\[11\]](#) Avoid creating dust.
- Decontaminate: Clean the spill area with an appropriate solvent (e.g., ethanol) followed by soap and water. All cleaning materials must be disposed of as hazardous waste.
- Report: Report the spill to your laboratory supervisor and the institutional EHS office.

For large spills, evacuate the area and contact your institution's emergency response team immediately.

Experimental Workflow Diagram

Workflow for Safe Handling of 9-Bromo-1-nonanol

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **9-Bromo-1-nonanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. m.youtube.com [m.youtube.com]
- 2. reach.cdc.gov [reach.cdc.gov]
- 3. m.youtube.com [m.youtube.com]
- 4. ehs.stanford.edu [ehs.stanford.edu]
- 5. utm.utoronto.ca [utm.utoronto.ca]
- 6. ccny.cuny.edu [ccny.cuny.edu]
- 7. documents.uow.edu.au [documents.uow.edu.au]
- 8. bucknell.edu [bucknell.edu]
- 9. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 10. Chemical Spill and Response Guideline / Document / Policy and Procedure Library [policies.uq.edu.au]
- 11. ehs.utk.edu [ehs.utk.edu]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 9-Bromo-1-nonanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b138564#personal-protective-equipment-for-handling-9-bromo-1-nonanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com